

Application Notes & Protocols: (E)-3-(2-Methylthiazol-4-yl)acrylic acid

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Compound of Interest

Compound Name: (E)-3-(2-Methylthiazol-4-yl)acrylic acid

CAS No.: 201142-75-8

Cat. No.: B1602619

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Introduction: A Versatile Heterocyclic Building Block

(E)-3-(2-Methylthiazol-4-yl)acrylic acid is a valuable heterocyclic building block in modern organic synthesis. Its structure, featuring a 2-methylthiazole ring conjugated with an acrylic acid moiety, provides a unique combination of reactive sites, making it a strategic precursor for the synthesis of complex molecular architectures. The thiazole ring is a prominent scaffold in medicinal chemistry, appearing in a wide array of pharmacologically active compounds, including anticancer, antimicrobial, and anti-inflammatory agents.[1][2][3] The α,β -unsaturated carboxylic acid functionality allows for a diverse range of chemical transformations, most notably amide bond formations, which are among the most crucial reactions in drug discovery. [4]

This guide provides a comprehensive overview of the synthesis, key reactions, and practical protocols for utilizing **(E)-3-(2-Methylthiazol-4-yl)acrylic acid**, designed for researchers and professionals in organic synthesis and drug development.

Physicochemical and Safety Data

A thorough understanding of a reagent's properties and hazards is paramount for its safe and effective use.

Property	Value	Reference
CAS Number	201142-75-8	[5]
Molecular Formula	C ₇ H ₇ NO ₂ S	[5]
Molecular Weight	169.20 g/mol	[5]
Appearance	Off-white to yellow solid (typical)	
Storage	Sealed in dry, 2-8°C	[5]

Safety Profile: This compound should be handled with appropriate personal protective equipment (PPE) in a well-ventilated fume hood.

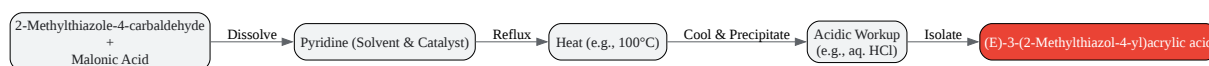
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[5]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[5]

Part 1: Synthesis Protocol via Knoevenagel-Doebner Condensation

The most efficient and widely adopted method for synthesizing **(E)-3-(2-Methylthiazol-4-yl)acrylic acid** is the Knoevenagel condensation, specifically using the Doebner modification. [6] This reaction involves the condensation of 2-methylthiazole-4-carbaldehyde with malonic acid, catalyzed by a weak organic base like pyridine, which also facilitates the subsequent decarboxylation.[7][8]

Reaction Principle: The reaction proceeds via the formation of an enolate from malonic acid, which acts as a nucleophile, attacking the aldehyde's carbonyl group.[8] The resulting aldol-

type adduct readily undergoes dehydration. In the Doebner modification, the use of pyridine at elevated temperatures promotes a concerted decarboxylation and elimination step to yield the final α,β -unsaturated acid with high stereoselectivity for the (E)-isomer.[6]



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Caption: Knoevenagel-Doebner Synthesis Workflow.

Detailed Experimental Protocol:

Materials:

- 2-Methylthiazole-4-carbaldehyde (1.0 eq)
- Malonic Acid (1.5 eq)
- Pyridine (as solvent)
- Hydrochloric Acid (2M aqueous solution)
- Deionized Water
- Ethanol (for recrystallization)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 2-methylthiazole-4-carbaldehyde and malonic acid.
- **Solvent Addition:** Add pyridine to the flask (approx. 3-5 mL per gram of aldehyde). Stir the mixture at room temperature until all solids are dissolved.
- **Condensation & Decarboxylation:** Heat the reaction mixture to reflux (approx. 100-115°C) and maintain for 3-5 hours. Monitor the reaction progress by TLC (thin-layer

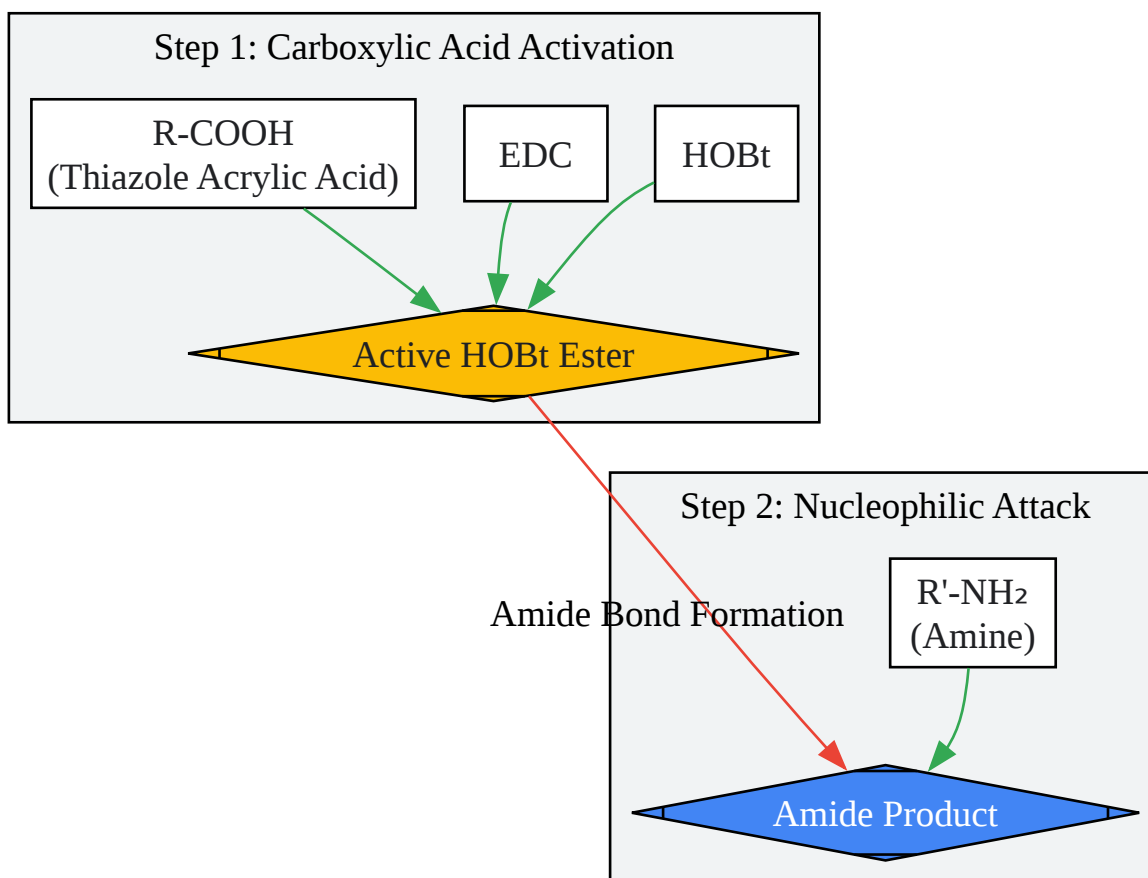
chromatography), observing the consumption of the aldehyde. The evolution of CO₂ gas will be apparent.

- **Workup:** After the reaction is complete, cool the mixture to room temperature and then place it in an ice bath. Slowly pour the cooled reaction mixture into an excess of cold 2M aqueous HCl with vigorous stirring. A precipitate should form.
- **Isolation:** Collect the solid product by vacuum filtration. Wash the filter cake thoroughly with cold deionized water to remove pyridine hydrochloride and any unreacted malonic acid.
- **Purification:** Dry the crude product under vacuum. For higher purity, recrystallize the solid from a suitable solvent system, such as ethanol/water.
- **Characterization:** Confirm the structure and purity of the final product using ¹H NMR, ¹³C NMR, and IR spectroscopy. The large coupling constant ($J \approx 16$ Hz) between the vinylic protons in the ¹H NMR spectrum is characteristic of the (E)-isomer.

Part 2: Application in Amide Synthesis

A primary application of **(E)-3-(2-Methylthiazol-4-yl)acrylic acid** is in the synthesis of novel amide derivatives, which are key intermediates for drug candidates. The carboxylic acid can be activated by a variety of coupling reagents to react with primary or secondary amines, forming a stable amide bond.

Causality of Reagent Choice: Standard amide coupling reagents are used to convert the carboxylic acid's hydroxyl group into a better leaving group, facilitating nucleophilic attack by the amine. The combination of 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and an additive like Hydroxybenzotriazole (HOBt) is a common choice.^[9] EDC activates the carboxylate, and HOBt forms a reactive ester that is less prone to side reactions (like N-acylurea formation) and racemization, leading to higher yields and purer products.^[4]



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Caption: General Mechanism for EDC/HOBt Amide Coupling.

General Protocol for Amide Coupling:

Materials:

- **(E)-3-(2-Methylthiazol-4-yl)acrylic acid** (1.0 eq)
- Desired Amine (1.1 eq)
- EDC (1.2 eq)
- HOBt (1.2 eq)
- Aprotic solvent (e.g., Dichloromethane (DCM) or Dimethylformamide (DMF))

- Base (e.g., Diisopropylethylamine (DIPEA) or Triethylamine (TEA), 2-3 eq, especially if the amine is a hydrochloride salt)

Procedure:

- Initial Setup: Dissolve **(E)-3-(2-Methylthiazol-4-yl)acrylic acid** and HOBt in the chosen aprotic solvent in a flask under an inert atmosphere (e.g., nitrogen). Stir the solution at room temperature.
- Activation: Add EDC to the solution and stir for 15-20 minutes at room temperature. This pre-activation step forms the reactive HOBt ester.
- Amine Addition: In a separate flask, dissolve the amine and the base (if needed) in the same solvent. Add this amine solution dropwise to the activated acid mixture.
- Reaction: Allow the reaction to stir at room temperature for 12-24 hours. Monitor the reaction by TLC or LC-MS.
- Workup:
 - Dilute the reaction mixture with the solvent (e.g., DCM or Ethyl Acetate).
 - Wash the organic layer sequentially with a weak acid (e.g., 1M HCl or 5% citric acid) to remove excess base, then with a weak base (e.g., saturated NaHCO₃ solution) to remove unreacted carboxylic acid and HOBt, and finally with brine.
 - Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- Purification: Purify the resulting crude amide product by flash column chromatography on silica gel or by recrystallization.

Part 3: Relevance in Drug Development

The thiazole acrylic acid scaffold is a key component in the design of targeted therapeutics. For example, inhibitors of soluble epoxide hydrolase (sEH), an enzyme implicated in cardiovascular and inflammatory diseases, often feature similar structural motifs. The drug candidate GSK2256294, an sEH inhibitor, demonstrates the pharmacological relevance of complex

amides derived from functionalized heterocyclic cores.^{[10][11][12]} While not a direct precursor, **(E)-3-(2-Methylthiazol-4-yl)acrylic acid** represents the class of building blocks essential for synthesizing libraries of such potential inhibitors for structure-activity relationship (SAR) studies. Its rigid, planar structure and defined stereochemistry provide a reliable anchor for molecular design.

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